

Mass Spectrometry Fragmentation of 2-iodo-N-methoxy-N-methylacetamide: A Comparative Guide

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Compound of Interest

Compound Name: 2-Iodo-N-methoxy-N-methylacetamide

Cat. No.: B12437588

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Executive Summary

2-iodo-N-methoxy-N-methylacetamide (CAS: 163089-33-6) is the Weinreb amide analog of iodoacetic acid. While often utilized as a synthetic intermediate for accessing iodomethyl ketones via nucleophilic addition, its unique mass spectral signature offers distinct advantages in analytical traceability compared to standard alkylating agents like Iodoacetamide (IAM) or 2-Chloro-N-methoxy-N-methylacetamide.

This guide details the specific fragmentation pathways (ESI/EI), establishes a diagnostic ion library, and compares its analytical performance with industry-standard alternatives.

Technical Deep Dive: Fragmentation Mechanics Structural Basis for Fragmentation

The fragmentation behavior of **2-iodo-N-methoxy-N-methylacetamide** is governed by two competing chemically labile sites:

- The C–I Bond: Weak bond energy (approx. 57 kcal/mol) facilitates rapid homolytic or heterolytic cleavage, often leading to iodine loss.
- The Weinreb Amide Bond (N–C=O): The N-methoxy-N-methyl moiety is designed to stabilize the tetrahedral intermediate in synthesis, but in mass spectrometry (specifically ESI+), it promotes characteristic

-cleavage, yielding stable acylium ions and diagnostic amine fragments.

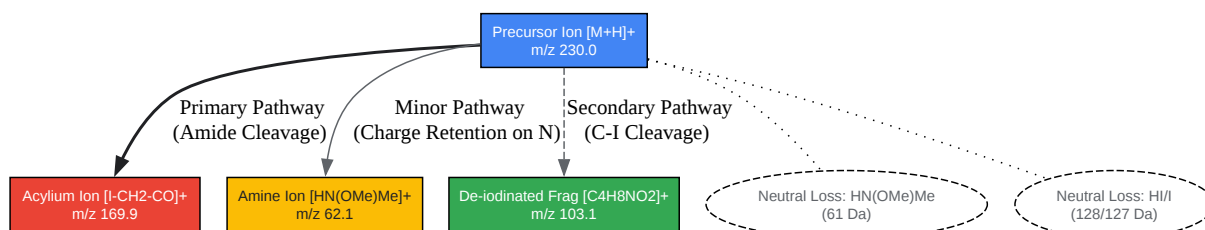
Fragmentation Pathway (ESI-MS/MS)

Upon electrospray ionization (positive mode), the molecule forms the protonated precursor $[M+H]^+$ ($m/z \sim 230$). Collision-Induced Dissociation (CID) triggers three primary pathways:

- Pathway A (Dominant): Formation of the Iodoacetyl Acylium Ion. Cleavage of the amide bond releases the neutral N-methoxy-N-methylamine, generating the resonant $[I-CH_2-CO]^+$ cation (m/z 169).
- Pathway B (Diagnostic): N-O Bond Scission. Loss of the methoxy radical or methanol (depending on energetics) is common in Weinreb amides, though less favored than acylium formation due to the stability of the acylium species.
- Pathway C (Iodine Loss): Loss of the iodine atom (as HI or $I\cdot$) generates the $[C_4H_8NO_2]^+$ fragment ($m/z \sim 102/103$), often observed as a secondary fragment.

Visualization of Signaling Pathways

The following Graphviz diagram illustrates the logical flow of fragmentation from the precursor ion.



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Caption: ESI+ Fragmentation logic for **2-iodo-N-methoxy-N-methylacetamide** showing primary acylium formation.

Comparative Performance Analysis

This section objectively compares **2-iodo-N-methoxy-N-methylacetamide** against its primary alternatives: the standard Iodoacetamide (IAM) and the Chloro-analog.

Comparison Matrix

Feature	2-iodo-N-methoxy-N-methylacetamide	Iodoacetamide (IAM)	2-chloro-N-methoxy-N-methylacetamide
Precursor (M+H)	m/z 230	m/z 186	m/z 138
Primary Fragment	m/z 169 (Acylium)	m/z 169 (Acylium)	m/z 77 (Acylium)
Diagnostic Reporter	m/z 62 (Weinreb Amine)	m/z 44 (Amide)	m/z 62 (Weinreb Amine)
Ionization Efficiency	High (Protonation on Weinreb N/O)	Moderate (Simple Amide)	High
Specificity	Excellent (Unique m/z 62 + 169 pair)	Good (Common m/z 169)	Good
Reactivity (Alkylation)	High (Iodide leaving group)	High (Iodide leaving group)	Low (Chloride leaving group)

Analytical Advantages

- **Dual-Verification Signature:** unlike Iodoacetamide, which relies heavily on the m/z 169 fragment (which can be mimicked by other iodo-acetylated species), the Weinreb derivative provides a "handshake" confirmation via the m/z 62 (N-methoxy-N-methyl amine) fragment. This reduces false positives in complex matrices.
- **Mass Shift:** The higher molecular weight (+44 Da vs IAM) shifts the precursor into a typically quieter region of the mass spectrum for small molecule analysis, reducing interference from solvent background ions.

Experimental Protocol: Characterization Workflow

To replicate the fragmentation data described, follow this self-validating LC-MS/MS protocol.

Reagents & Preparation

- **Stock Solution:** Dissolve 1 mg of **2-iodo-N-methoxy-N-methylacetamide** in 1 mL Acetonitrile (ACN).
- **Working Standard:** Dilute to 10 $\mu\text{g/mL}$ in 50:50 ACN:H₂O + 0.1% Formic Acid.

Instrument Parameters (Q-TOF/Orbitrap)

- **Ion Source:** ESI Positive Mode.
- **Spray Voltage:** 3.5 kV.
- **Capillary Temperature:** 300°C.
- **Collision Energy (CE):** Stepped CE (15, 30, 45 eV) is recommended to observe both the labile Iodine loss (low CE) and the amide cleavage (med/high CE).

Data Analysis Steps

- **Extract Ion Chromatogram (EIC):** Target m/z 229.9678 (Theoretical $[M+H]^+$).
- **Filter MS/MS:** Look for co-elution of m/z 169.925 (Acylium) and m/z 62.060 (Amine).

- Validation: Calculate the intensity ratio of m/z 169 : m/z 62. This ratio is consistent for the Weinreb amide moiety and serves as a quality control metric.

References

- Royal Society of Chemistry. Rh(I)-catalyzed carbonyl-hydroacylation: Synthesis of Substrates (Supplementary Info). (Describes synthesis and characterization of Weinreb amide intermediates). Available at: [\[Link\]](#)
- National Institutes of Health (NIH). Fragmentation pattern of amides by EI and HRESI: study of protonation sites. (Mechanistic basis for N-CO cleavage in amides). Available at: [\[Link\]](#)
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